

Application Notes and Protocols for Chromatin Immunoprecipitation (ChIP) Assay of LT175

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Compound of Interest

Compound Name: LT175

Cat. No.: B15544120

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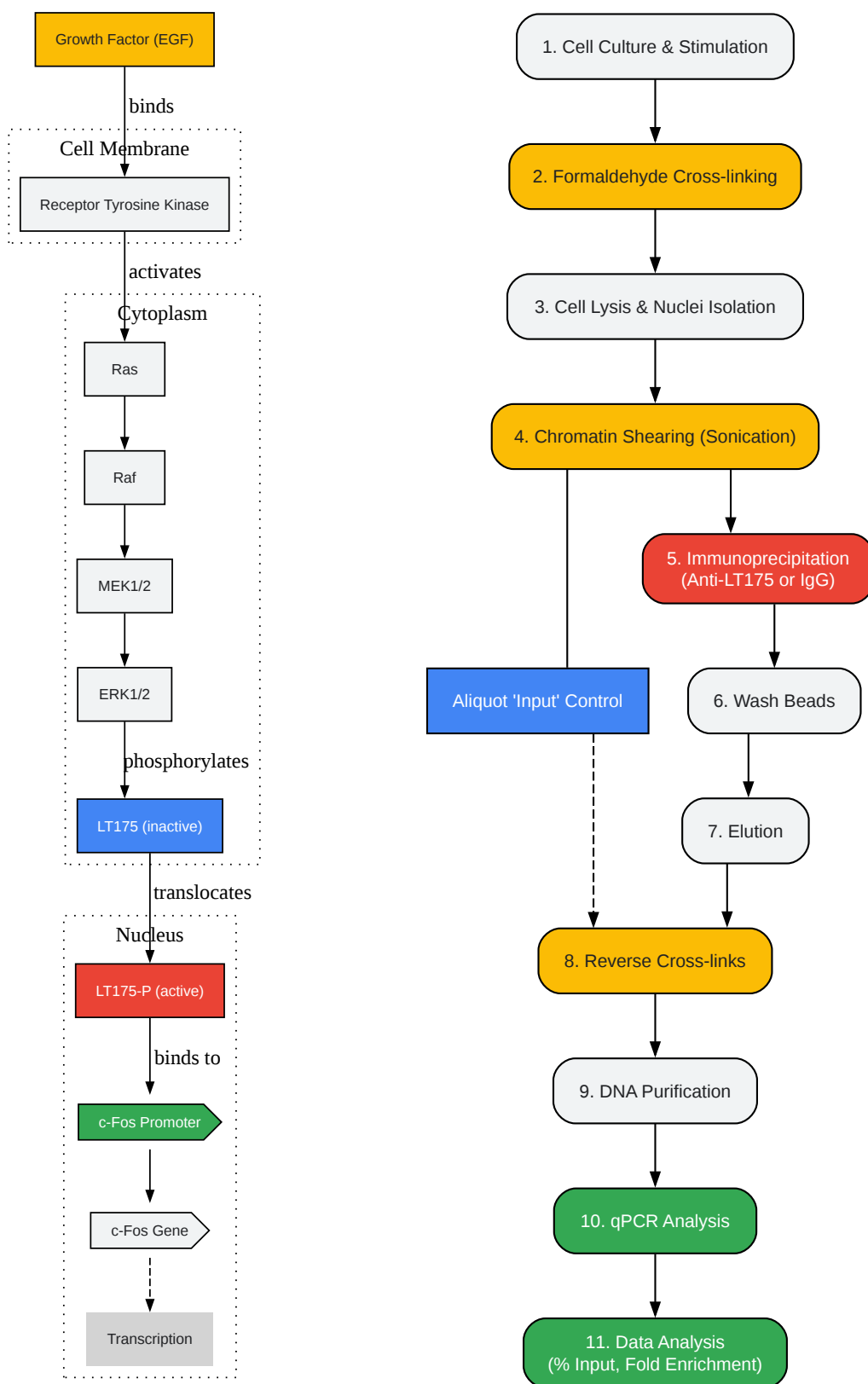
Introduction

LT175 is a novel, inducible transcription factor that plays a critical role in cell proliferation and differentiation. Upon activation of the MAPK/ERK signaling pathway, **LT175** is phosphorylated by ERK1/2, leading to its translocation into the nucleus. Once in the nucleus, **LT175** binds to specific DNA sequences within the promoter regions of its target genes, thereby modulating their transcription. One of the key target genes of **LT175** is the proto-oncogene c-Fos, a well-established immediate early gene involved in cell cycle progression.

These application notes provide a detailed protocol for performing a Chromatin Immunoprecipitation (ChIP) assay to investigate the in vivo association of **LT175** with the c-Fos promoter in response to growth factor stimulation. The ChIP technique allows for the selective enrichment of DNA-protein complexes, enabling the analysis of the interaction between a specific transcription factor and its genomic binding sites.^{[1][2]}

LT175 Signaling Pathway

The activation of **LT175** is downstream of the Ras-Raf-MEK-ERK (MAPK) signaling cascade. This pathway is initiated by the binding of extracellular growth factors (e.g., EGF) to their receptor tyrosine kinases on the cell surface. This leads to a phosphorylation cascade that culminates in the activation of ERK1/2. Activated ERK then translocates to the nucleus, where it phosphorylates and activates **LT175**, enabling it to bind to the promoter of target genes like c-Fos.



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References

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- 2. sigmaaldrich.com [sigmaaldrich.com]
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